

Application Notes and Protocols: CS-003 Free Base Dose-Response Curve Analysis

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Compound of Interest

Compound Name: CS-003 Free base

Cat. No.: B12086429

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Introduction

CS-003 free base is a potent, triple tachykinin receptor antagonist with high affinity for human neurokinin-1 (NK1), neurokinin-2 (NK2), and neurokinin-3 (NK3) receptors.^{[1][2]} These receptors are G-protein coupled receptors (GPCRs) widely distributed throughout the central and peripheral nervous systems and are involved in a variety of physiological processes, including inflammation, pain perception, and smooth muscle contraction. The ability of CS-003 to antagonize all three tachykinin receptors makes it a valuable research tool and a potential therapeutic agent for conditions associated with neurokinin signaling, such as respiratory diseases.^{[1][2]}

This document provides detailed application notes and protocols for conducting dose-response curve analysis of **CS-003 free base** in vitro, focusing on the inositol phosphate (IP) accumulation assay, a common method for assessing the activity of Gq-coupled GPCRs like the tachykinin receptors.

Data Presentation

Chemical and Physical Properties of CS-003 Free Base

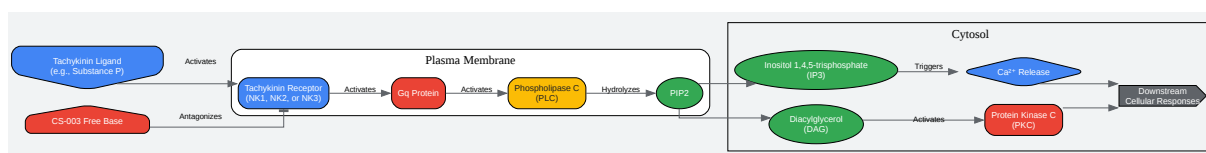
Property	Value	Reference
Molecular Formula	C ₃₄ H ₃₈ Cl ₂ N ₂ O ₆ S	[3]
Molecular Weight	673.6 g/mol	[3]
CAS Number	191672-52-3	[1][3]

In Vitro and In Vivo Potency of CS-003 Free Base

Parameter	Receptor/Model	Value	Reference
Ki (Binding Affinity)	Human NK1	2.3 nM	[1][2]
Human NK2	0.54 nM	[1][2]	
Human NK3	0.74 nM	[1][2]	
pA2 (Functional Antagonism)	Human NK1	8.7	[1][2]
Human NK2	9.4	[1][2]	
Human NK3	9.5	[1][2]	
ID ₅₀ (In Vivo Efficacy)	Substance P-induced tracheal vascular hyperpermeability (guinea pigs)	0.13 mg/kg (i.v.)	[1]
Neurokinin A-induced bronchoconstriction (guinea pigs)	0.040 mg/kg (i.v.)	[1]	
Neurokinin B-induced bronchoconstriction (guinea pigs)	0.063 mg/kg (i.v.)	[1]	

Signaling Pathway

The tachykinin receptors (NK1, NK2, and NK3) are members of the GPCR superfamily. Their primary signaling mechanism upon activation by their endogenous ligands (Substance P, Neurokinin A, and Neurokinin B, respectively) is through the Gαq protein subunit. This initiates a cascade involving the activation of phospholipase C (PLC), which then hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP₂) into two second messengers: inositol 1,4,5-trisphosphate (IP₃) and diacylglycerol (DAG). IP₃ binds to its receptors on the endoplasmic reticulum, leading to the release of stored intracellular calcium (Ca²⁺). This increase in intracellular calcium, along with the activation of protein kinase C (PKC) by DAG, triggers a variety of downstream cellular responses.



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Caption: Tachykinin Receptor Gq Signaling Pathway.

Experimental Protocols

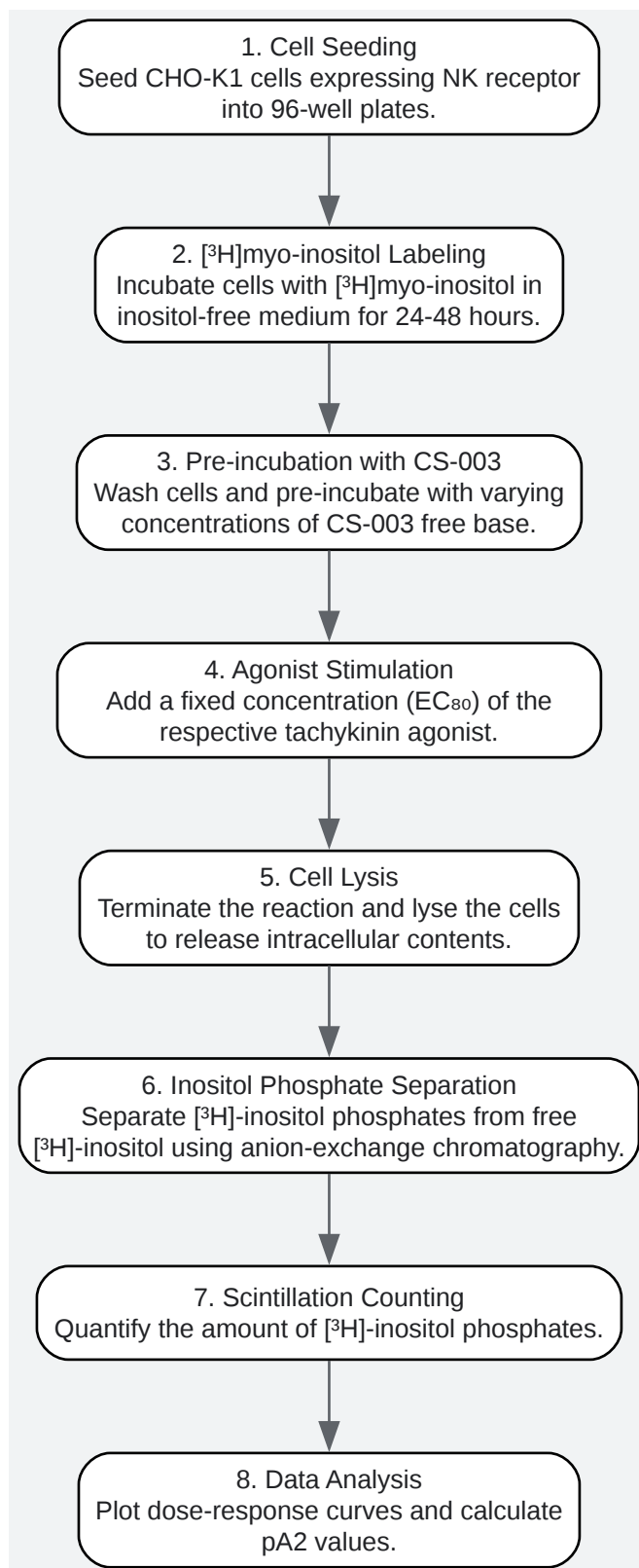
Inositol Phosphate (IP) Accumulation Assay for CS-003 Free Base Dose-Response Analysis

This protocol details the measurement of **CS-003 free base** antagonist activity at the NK1, NK2, and NK3 receptors by quantifying the accumulation of inositol phosphates in response to agonist stimulation.

1. Materials and Reagents

- Cell Lines: Chinese Hamster Ovary (CHO-K1) cells stably expressing either human NK1, NK2, or NK3 receptors.[4][5][6]
- Cell Culture Medium: Ham's F-12K medium supplemented with 10% fetal bovine serum (FBS), penicillin (100 U/mL), streptomycin (100 µg/mL), and a selection antibiotic (e.g., G418, puromycin) appropriate for the specific stable cell line.
- Labeling Medium: Inositol-free medium supplemented with 1% dialyzed FBS.
- [³H]myo-inositol
- Stimulation Buffer: Hanks' Balanced Salt Solution (HBSS) or other suitable buffer containing 10 mM LiCl.
- Agonists:
 - Substance P (for NK1 receptor-expressing cells)
 - Neurokinin A (for NK2 receptor-expressing cells)
 - Neurokinin B (for NK3 receptor-expressing cells)
- Antagonist: **CS-003 free base**
- Lysis Buffer: 0.1 M Formic Acid
- Anion-Exchange Resin (e.g., Dowex AG1-X8)
- Scintillation Cocktail
- 96-well cell culture plates
- Liquid scintillation counter

2. Experimental Workflow



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Caption: Inositol Phosphate Accumulation Assay Workflow.

3. Detailed Procedure

- Cell Culture and Seeding:
 - Culture the CHO-K1 cells expressing the target neurokinin receptor in standard culture medium.
 - Seed the cells into 96-well plates at an appropriate density to achieve a confluent monolayer on the day of the experiment. Incubate at 37°C in a 5% CO₂ incubator.
- Radiolabeling:
 - After 24 hours, remove the culture medium and wash the cells once with inositol-free medium.
 - Add labeling medium containing [³H]myo-inositol (e.g., 0.5-1.0 µCi/well) to each well.
 - Incubate for 24-48 hours to allow for the incorporation of the radiolabel into the cellular phosphoinositide pools.
- Antagonist and Agonist Treatment:
 - On the day of the assay, aspirate the labeling medium and wash the cells twice with stimulation buffer.
 - Prepare serial dilutions of **CS-003 free base** in stimulation buffer. Add the different concentrations of CS-003 to the respective wells. Include a vehicle control (stimulation buffer only).
 - Pre-incubate the cells with CS-003 for 15-30 minutes at 37°C.
 - Prepare the appropriate agonist (Substance P, Neurokinin A, or Neurokinin B) at a concentration that will give approximately 80% of the maximal response (EC₈₀). This concentration should be determined in preliminary agonist dose-response experiments.
 - Add the agonist to all wells except for the basal control wells (which receive only stimulation buffer).

- Incubate for 30-60 minutes at 37°C.
- Extraction of Inositol Phosphates:
 - Terminate the stimulation by aspirating the medium and adding ice-cold lysis buffer (e.g., 0.1 M formic acid).
 - Incubate on ice for at least 30 minutes.
 - The cell lysates containing the radiolabeled inositol phosphates can now be processed.
- Separation and Quantification:
 - Prepare small columns with an anion-exchange resin.
 - Apply the cell lysates to the columns. The negatively charged inositol phosphates will bind to the resin, while the uncharged [³H]myo-inositol will be washed through.
 - Wash the columns with water to remove any remaining free inositol.
 - Elute the total [³H]-inositol phosphates from the resin using a high salt buffer (e.g., 1 M ammonium formate/0.1 M formic acid).
 - Collect the eluate in scintillation vials, add scintillation cocktail, and count the radioactivity using a liquid scintillation counter.

4. Data Analysis

- Constructing the Dose-Response Curve:
 - The data will be in counts per minute (CPM).
 - Calculate the percentage of inhibition for each concentration of CS-003. The response in the presence of the EC₈₀ of the agonist alone is considered 0% inhibition, and the basal response (no agonist) is considered 100% inhibition.
 - Plot the percentage of inhibition (Y-axis) against the logarithm of the molar concentration of CS-003 (X-axis).

- Fit the data using a non-linear regression model (e.g., a four-parameter logistic equation) to obtain a sigmoidal dose-response curve. From this curve, the IC_{50} value (the concentration of antagonist that produces 50% of the maximal inhibition) can be determined.
- Calculating the pA_2 Value:
 - The pA_2 value is a measure of the potency of a competitive antagonist. It is the negative logarithm of the molar concentration of an antagonist that would produce a 2-fold shift to the right in an agonist's dose-response curve.
 - To determine the pA_2 , perform agonist dose-response curves in the absence and presence of at least two different fixed concentrations of CS-003.
 - Calculate the dose ratio (DR) for each antagonist concentration. The dose ratio is the ratio of the EC_{50} of the agonist in the presence of the antagonist to the EC_{50} of the agonist in the absence of the antagonist.
 - Construct a Schild plot by plotting $\log(DR-1)$ on the Y-axis against the negative logarithm of the molar concentration of the antagonist ($-\log[B]$) on the X-axis.
 - The pA_2 value is the x-intercept of the Schild regression line. A slope of the regression line that is not significantly different from 1 is indicative of competitive antagonism.

Conclusion

The protocols and data presented provide a comprehensive guide for researchers to perform dose-response analysis of the triple tachykinin receptor antagonist, **CS-003 free base**. The inositol phosphate accumulation assay is a robust method for quantifying the antagonist potency of CS-003 at the NK1, NK2, and NK3 receptors. Accurate determination of dose-response relationships is crucial for understanding the pharmacological profile of this compound and for its potential development as a therapeutic agent.

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